

In-depth Technical Guide: 6-phenoxy pyridine-3-sulfonyl chloride

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Compound of Interest

Compound Name: 6-phenoxy pyridine-3-sulfonyl
Chloride

Cat. No.: B1305957

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An important note on the availability of data: Extensive research for "**6-phenoxy pyridine-3-sulfonyl chloride**" did not yield specific chemical properties, experimental protocols, or documented applications for this exact compound. The publicly available scientific literature and chemical databases primarily contain information on related compounds, namely pyridine-3-sulfonyl chloride and 6-chloropyridine-3-sulfonyl chloride.

This guide will, therefore, provide a detailed overview of the closely related and well-documented compound, pyridine-3-sulfonyl chloride, as a proxy. It is plausible that the user's query contained a typographical error, or that "**6-phenoxy pyridine-3-sulfonyl chloride**" is a novel or less-common derivative. A hypothetical synthesis route for **6-phenoxy pyridine-3-sulfonyl chloride** from 6-chloropyridine-3-sulfonyl chloride will be presented.

Core Compound Profile: Pyridine-3-sulfonyl chloride

Pyridine-3-sulfonyl chloride (CAS RN: 16133-25-8) is a key intermediate in the synthesis of various pharmaceutical compounds, most notably Vonoprazan, a potassium-competitive acid blocker. Its reactivity is primarily defined by the sulfonyl chloride group, which is a good leaving group and readily undergoes nucleophilic substitution reactions.

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of pyridine-3-sulfonyl chloride.

Property	Value	Reference
Molecular Formula	C ₅ H ₄ ClNO ₂ S	[1]
Molecular Weight	177.61 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
IUPAC Name	pyridine-3-sulfonyl chloride	[1]
SMILES	<chem>C1=CC(=CN=C1)S(=O)(=O)Cl</chem>	[1]
InChI	InChI=1S/C5H4ClNO2S/c6-10(8,9)5-2-1-3-7-4-5/h1-4H	[3]
CAS Number	16133-25-8	[1]
Storage	2-8°C, under inert atmosphere	[4][5]

Reactivity and Stability

Pyridine-3-sulfonyl chloride is a reactive compound, primarily due to the sulfonyl chloride functional group. It is sensitive to moisture and will hydrolyze to form pyridine-3-sulfonic acid and hydrochloric acid.[2] Therefore, it should be handled under anhydrous conditions. The compound is typically stored at low temperatures (2-8°C) under an inert atmosphere to maintain its stability.[4][5]

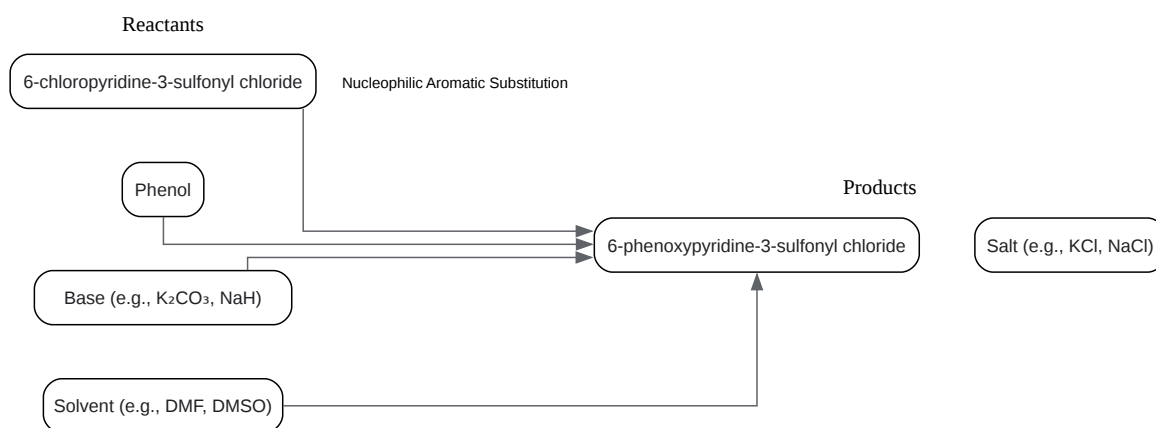
Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of pyridine-3-sulfonyl chloride. Commercially available resources provide ¹H NMR, ¹³C NMR, IR, and mass spectrometry data for this compound.[3][6]

Hypothetical Synthesis of 6-phenoxy pyridine-3-sulfonyl chloride

While no specific experimental protocol for the synthesis of **6-phenoxypyridine-3-sulfonyl chloride** was found, a plausible synthetic route would involve the nucleophilic aromatic substitution of 6-chloropyridine-3-sulfonyl chloride with a phenoxide salt. This proposed pathway is based on established chemical principles for the formation of diaryl ethers.

Proposed Reaction Scheme



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Caption: Hypothetical synthesis of **6-phenoxypyridine-3-sulfonyl chloride**.

General Experimental Considerations (Hypothetical)

- Preparation of Phenoxide: Phenol would be deprotonated by a suitable base (e.g., potassium carbonate or sodium hydride) in an anhydrous polar aprotic solvent like dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) to form the corresponding phenoxide salt in situ.

- **Nucleophilic Substitution:** 6-chloropyridine-3-sulfonyl chloride would then be added to the solution containing the phenoxide. The reaction mixture would likely be heated to facilitate the nucleophilic aromatic substitution, where the phenoxide displaces the chloride at the 6-position of the pyridine ring.
- **Work-up and Purification:** After the reaction is complete, the mixture would be cooled, and the product extracted using an organic solvent. The organic layer would be washed to remove any remaining base and salts. The final product would then be purified, likely through column chromatography.

It is critical to reiterate that this is a proposed synthetic route and has not been verified by published experimental data.

Applications in Research and Drug Development

Pyridine-3-sulfonyl chloride and its derivatives are valuable building blocks in medicinal chemistry.^[7] They serve as versatile reagents for introducing the pyridylsulfonyl moiety into molecules, a common structural motif in various biologically active compounds.^[8]

Role as a Sulfonylation Reagent

The primary application of pyridine-3-sulfonyl chloride is as a sulfonylation reagent.^[7] It readily reacts with amines to form sulfonamides, with alcohols to form sulfonate esters, and can participate in other coupling reactions.^[8]

Pharmaceutical Intermediate

As previously mentioned, pyridine-3-sulfonyl chloride is a key intermediate in the synthesis of Vonoprazan, a drug used to treat acid-related gastrointestinal disorders. This highlights the importance of this class of compounds in the development of modern pharmaceuticals.

Safety and Handling

Pyridine-3-sulfonyl chloride is classified as a corrosive substance that can cause severe skin burns and eye damage.^[1] It is also harmful if inhaled and may cause respiratory irritation.^[1] Due to its reactivity with water, it should be handled in a well-ventilated area, and appropriate

personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn.[9]

Conclusion

While direct information on **6-phenoxypyridine-3-sulfonyl chloride** is not readily available, an analysis of its parent and related structures, particularly pyridine-3-sulfonyl chloride, provides significant insight into its likely chemical properties, reactivity, and potential applications. The sulfonyl chloride functional group attached to a pyridine ring is a key feature that makes these compounds valuable reagents in organic synthesis and drug discovery. Further research would be required to isolate and characterize **6-phenoxypyridine-3-sulfonyl chloride** to confirm the properties and potential applications outlined in this guide. Researchers interested in this specific molecule may need to perform de novo synthesis and characterization.

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